

# An In-depth Technical Guide on the Safe Handling of Boc-4-hydroxyindoline

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## Compound of Interest

Compound Name: *Tert-butyl 4-hydroxyindoline-1-carboxylate*

CAS No.: *350683-35-1*

Cat. No.: *B1504253*

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## Section 1: Understanding the Compound: Physicochemical Properties and Stability

Before handling any chemical, a thorough understanding of its properties is paramount. Boc-4-hydroxyindoline, also known as **tert-butyl 4-hydroxyindoline-1-carboxylate**, is a heterocyclic organic compound frequently utilized as a building block in the synthesis of various pharmaceutical agents.

Key Physicochemical Data:

Property	Value	Source
Molecular Formula	C13H17NO3	N/A
Molecular Weight	235.28 g/mol	N/A
Appearance	Off-white to light brown crystalline powder	[1]
Melting Point	Not explicitly available for Boc-4-hydroxyindoline, related compounds melt at varying temperatures. For example, N-Boc-4-hydroxyaniline melts at 143-147 °C.[2][3]	N/A
Boiling Point	Data not available	N/A
Solubility	Soluble in a range of organic solvents.	N/A
Stability	Stable under normal laboratory conditions.[4][5][6]	[4][5][6]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[4][7][8]	[4][7][8]

Causality Behind Stability and Incompatibilities: The tert-butyloxycarbonyl (Boc) protecting group is generally stable but can be cleaved under acidic conditions. The indoline core, while relatively stable, can be susceptible to oxidation, especially at the hydroxyl group. The presence of both the Boc group and the hydroxyl functionality dictates its incompatibility with strong acids (which would deprotect the amine) and strong oxidizing agents (which could oxidize the hydroxyl group or the indoline ring).

## Section 2: Hazard Identification and Risk Assessment

A comprehensive risk assessment is the foundation of safe laboratory practice. The following table summarizes the known and potential hazards associated with Boc-4-hydroxyindoline, based on data from similar compounds.

Hazard Profile:

Hazard Category	Classification	Precautionary Statement	Source
Acute Oral Toxicity	May be harmful if swallowed.[5][6][9]	P270: Do not eat, drink or smoke when using this product.[10] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[10]	[5][6][9][10]
Skin Corrosion/Irritation	May cause skin irritation.[5][6][9]	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[11]	[5][6][9][11]
Serious Eye Damage/Irritation	May cause eye irritation.[5][6][9]	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]	[5][6][9][11]
Respiratory Irritation	May cause respiratory tract irritation.[5][6][9]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[11]	[5][6][9][11][12]

P304+P340: IF  
INHALED: Remove  
person to fresh air and  
keep comfortable for  
breathing.[11][12]

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Expert Insight: While specific toxicological data for Boc-4-hydroxyindoline is limited, the precautionary principle dictates that it should be handled as a potentially hazardous substance. The Boc protecting group itself is not generally associated with high toxicity; however, the indoline core and its metabolites could present unknown risks. Therefore, minimizing exposure is the most prudent course of action.

## Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure to any chemical is a multi-faceted approach, combining engineering controls, administrative controls, and personal protective equipment.

### Engineering Controls

- **Ventilation:** Always handle Boc-4-hydroxyindoline in a well-ventilated area.[7][13] For procedures that may generate dust or aerosols, a chemical fume hood is mandatory.[11] Local exhaust ventilation should be used to keep airborne levels below recommended exposure limits.[9]
- **Safety Equipment:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][14][15]

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing direct contact with the chemical.

- **Eye and Face Protection:** Chemical safety goggles are required.[12] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[10]
- **Hand Protection:** Wear impervious chemical-resistant gloves, such as nitrile or neoprene.[12] [13][15] It is crucial to inspect gloves for any signs of degradation or puncture before each

use and to practice proper glove removal techniques to avoid skin contamination.[15]

- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[10][11] In cases of potential for significant exposure, a full suit and protective boots may be required.[9][10]
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.[9][10][12] If vapors are a concern, a respirator with an organic vapor cartridge should be used.[12]

**Self-Validating Protocol:** The integrity of your PPE is your last line of defense. Before entering the laboratory, visually inspect all PPE for defects. After handling the compound, decontaminate or dispose of PPE according to institutional guidelines. Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[9][10]

## Section 4: Safe Handling, Storage, and Disposal Protocols

A systematic approach to handling, storage, and disposal minimizes the risk of accidents and environmental contamination.

### Handling

- Preparation: Before handling, review the Safety Data Sheet (SDS) and have all necessary PPE and emergency equipment ready.
- Dispensing: When weighing or transferring the solid material, do so in a designated area, preferably within a ventilated enclosure, to minimize dust generation.[13] Avoid creating dust clouds. Use appropriate tools to handle the material.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, decontaminate the work area and any equipment used.

### Storage

- Container: Keep the container tightly closed to prevent contamination and potential release.  
[9][10][16]
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[10][11][16]
- Segregation: Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7][10]

## Disposal

- Waste Characterization: All waste containing Boc-4-hydroxyindoline must be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the waste through a licensed and approved waste disposal company, following all local, state, and federal regulations.[7][10][14] Do not dispose of down the drain or in general waste.[13]

## Section 5: Emergency Procedures: A Step-by-Step Guide

In the event of an exposure or spill, a rapid and informed response is crucial.

### First-Aid Measures

- Inhalation: If inhaled, immediately move the affected person to fresh air.[12][17] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[14][17]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[12][14][16] Seek medical attention if irritation develops or persists.[14]
- Eye Contact: If the compound comes into contact with the eyes, immediately flush with plenty of water for at least 15 minutes, holding the eyelids open.[12][14][16] Remove contact lenses if present and easy to do.[14] Seek immediate medical attention.[14]

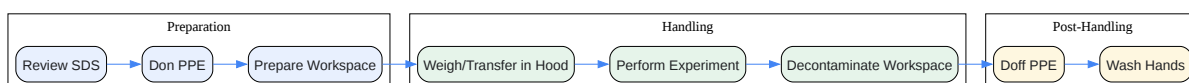
- Ingestion: If swallowed, rinse the mouth with water.[10][14][16] Do not induce vomiting.[18] Seek immediate medical attention and show the SDS to the medical professional.[16]

## Accidental Release Measures

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[17]
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use appropriate tools to carefully sweep or scoop the material into a suitable container for disposal.[9] For large spills, use a shovel to place the material into a waste container.[9] Avoid generating dust.[14]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Report: Report the incident to the appropriate safety personnel.

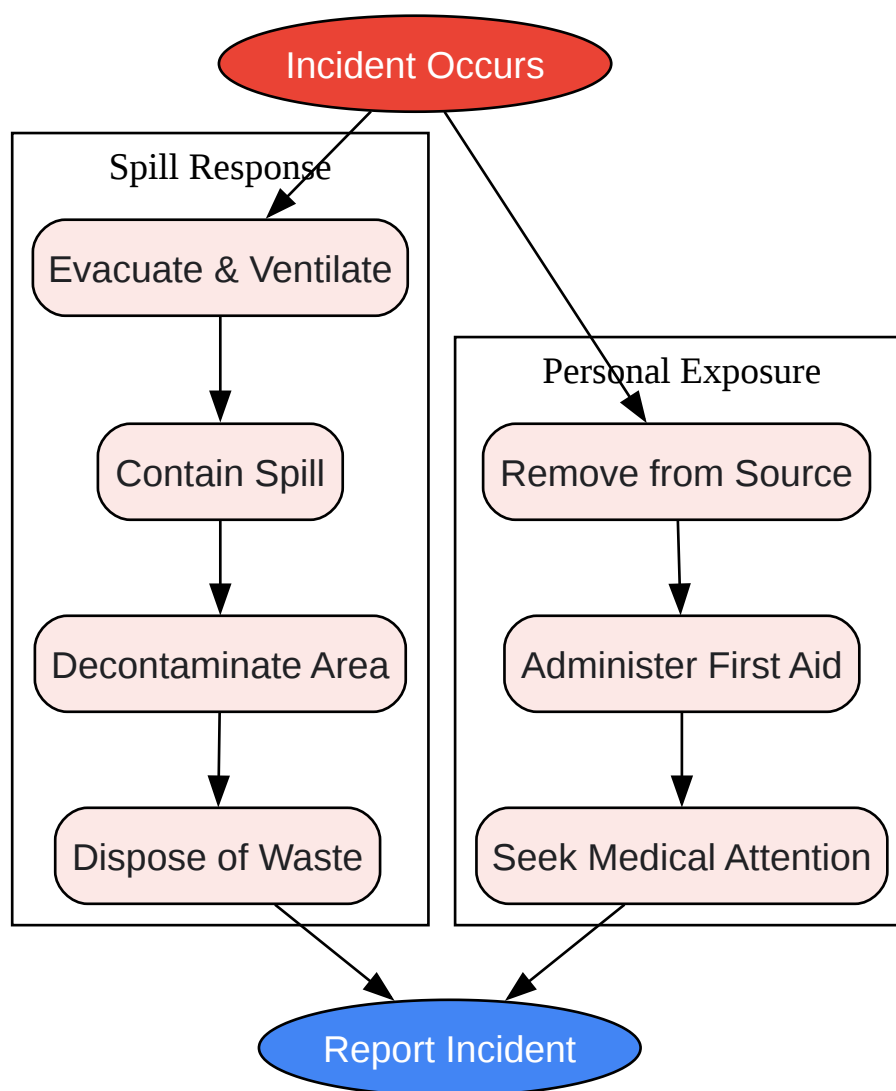
## Section 6: Visualizing Safe Workflows

To further clarify the procedural logic, the following diagrams illustrate key workflows for handling Boc-4-hydroxyindoline.



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Caption: Standard workflow for safely handling Boc-4-hydroxyindoline.



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Caption: Emergency response workflow for spills or personal exposure.

## References

- AAPPTec, LLC. (n.d.). MSDS - Safety Data Sheet.
- TCI Chemicals. (2018, October 3). SAFETY DATA SHEET.
- Combi-Blocks, Inc. (2023, July 17). JR-7781 - Safety Data Sheet.
- Fisher Scientific. (2025, December 22). SAFETY DATA SHEET.
- Safety Data Sheet prepared to UN GHS Revision 7. (n.d.).
- Synquest Labs. (n.d.). 1H-Indole, N-Boc protected - Safety Data Sheet 4H51174.
- Sigma-Aldrich. (2025, September 13). SAFETY DATA SHEET.
- Fisher Scientific. (2011, May 19). SAFETY DATA SHEET.

- Sigma-Aldrich. (2025, October 16). SAFETY DATA SHEET.
- Sigma-Aldrich. (n.d.). N-Boc-4-hydroxyaniline 97 54840-15-2.
- ChemicalBook. (2026, January 17). Boc-Dap-OH - Safety Data Sheet.
- Pfaltz & Bauer. (n.d.). SAFETY DATA SHEET.
- Medline. (n.d.). SAFETY DATA SHEET.
- INDOFINE Chemical Company, Inc. (n.d.). Safety Data Sheet.
- Apollo Scientific. (n.d.). tert-Butyl (R)-4-(1-aminoethyl)piperidine-1-carboxylate.
- Hisco. (n.d.). Safety Data Sheet Section 4 FIRST AID MEASURES.
- Synquest Labs. (n.d.). N-Boc-cis-4-hydroxy-D-proline.
- Fisher Scientific. (2024, April 2). SAFETY DATA SHEET.
- Fisher Scientific. (2011, June 13). SAFETY DATA SHEET.
- TCI. (n.d.). 8441 4-Hydroxyindole (English) AAA TCI MSDS A2.0 (DEFAULT FORMAT).
- Sigma-Aldrich. (2025, November 6). SAFETY DATA SHEET.
- 4 - Safety Data Sheet. (n.d.).
- AAPPTec, LLC. (n.d.). MSDS - Safety Data Sheet.
- AAPPTec, LLC. (n.d.). MSDS - Safety Data Sheet.
- Central Drug House (P) Ltd. (n.d.). 4-HYDROXY INDOLE CAS NO 2380-94-1 MATERIAL SAFETY DATA SHEET SDS/MSDS.
- BOC Sciences. (n.d.). CAS 2380-94-1 4-Hydroxyindole.
- Safety Data Sheet. (2014, March 26).
- TCI Chemicals. (2025, August 6). SAFETY DATA SHEET.
- Thermo Fisher Scientific. (2011, February 10). SAFETY DATA SHEET.
- Sigma-Aldrich. (n.d.). N-Boc-cis-4-hydroxy- L -proline 97 87691-27-8.
- BOC Sciences. (n.d.). CAS 54840-15-2 (N-Boc-4-hydroxyaniline).
- PubChem. (n.d.). 1H-indol-4-ol | C<sub>8</sub>H<sub>7</sub>NO | CID 75421.
- Fent, K. W., et al. (n.d.). Flame retardants, dioxins, and furans in air and on firefighters' protective ensembles during controlled residential firefighting - PMC.
- Fent, K. W., et al. (2020, July 15). Flame retardants, dioxins, and furans in air and on firefighters' protective ensembles during controlled residential firefighting - PubMed.

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## Sources

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. N-Boc-4-hydroxyaniline 97 54840-15-2 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. [bocsci.com](https://bocsci.com) [[bocsci.com](https://bocsci.com)]
- 4. [peptide.com](https://peptide.com) [[peptide.com](https://peptide.com)]
- 5. [peptide.com](https://peptide.com) [[peptide.com](https://peptide.com)]
- 6. [peptide.com](https://peptide.com) [[peptide.com](https://peptide.com)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. [synquestlabs.com](https://synquestlabs.com) [[synquestlabs.com](https://synquestlabs.com)]
- 9. [peptide.com](https://peptide.com) [[peptide.com](https://peptide.com)]
- 10. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 11. [pfaltzandbauer.com](https://pfaltzandbauer.com) [[pfaltzandbauer.com](https://pfaltzandbauer.com)]
- 12. [msds.carboline.com](https://msds.carboline.com) [[msds.carboline.com](https://msds.carboline.com)]
- 13. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 14. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 15. [indofinechemical.com](https://indofinechemical.com) [[indofinechemical.com](https://indofinechemical.com)]
- 16. [combi-blocks.com](https://combi-blocks.com) [[combi-blocks.com](https://combi-blocks.com)]
- 17. [synquestlabs.com](https://synquestlabs.com) [[synquestlabs.com](https://synquestlabs.com)]
- 18. [medline.com](https://medline.com) [[medline.com](https://medline.com)]
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